

An In-depth Technical Guide to Ethyl 2-aminothiazole-4-carboxylate Hydrobromide

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Compound of Interest

Compound Name: Ethyl 2-aminothiazole-4-carboxylate hydrobromide

Cat. No.: B156070

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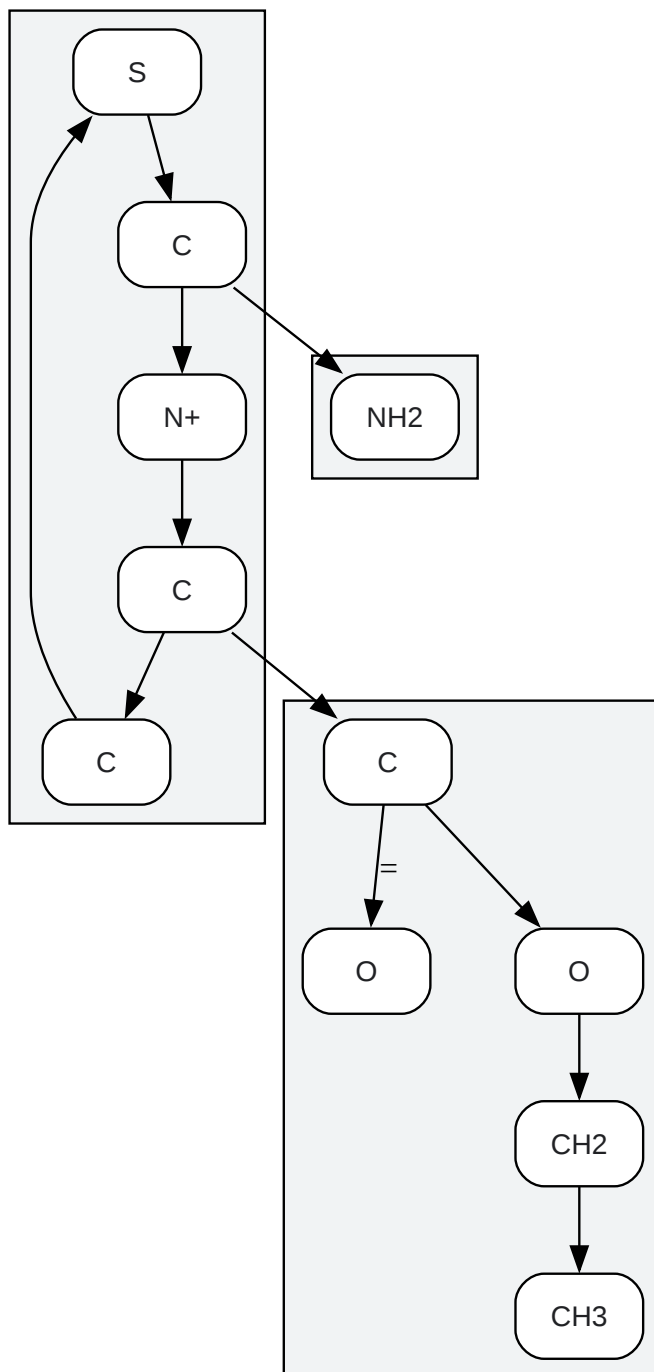
Introduction

Ethyl 2-aminothiazole-4-carboxylate and its derivatives are significant scaffolds in medicinal chemistry, forming the core of various therapeutic agents.^{[1][2]} The hydrobromide salt of this ethyl ester is of particular interest for its potential applications in drug development, owing to its modified solubility and stability properties. This technical guide provides a comprehensive overview of the synthesis, and physicochemical properties of **Ethyl 2-aminothiazole-4-carboxylate Hydrobromide**, with a focus on the experimental methodologies. While the complete crystal structure of **Ethyl 2-aminothiazole-4-carboxylate Hydrobromide** is not publicly available in the searched literature, this guide presents a template for the expected crystallographic data based on a closely related structure, N-benzyl-4-methylthiazolium bromide.^{[3][4]}

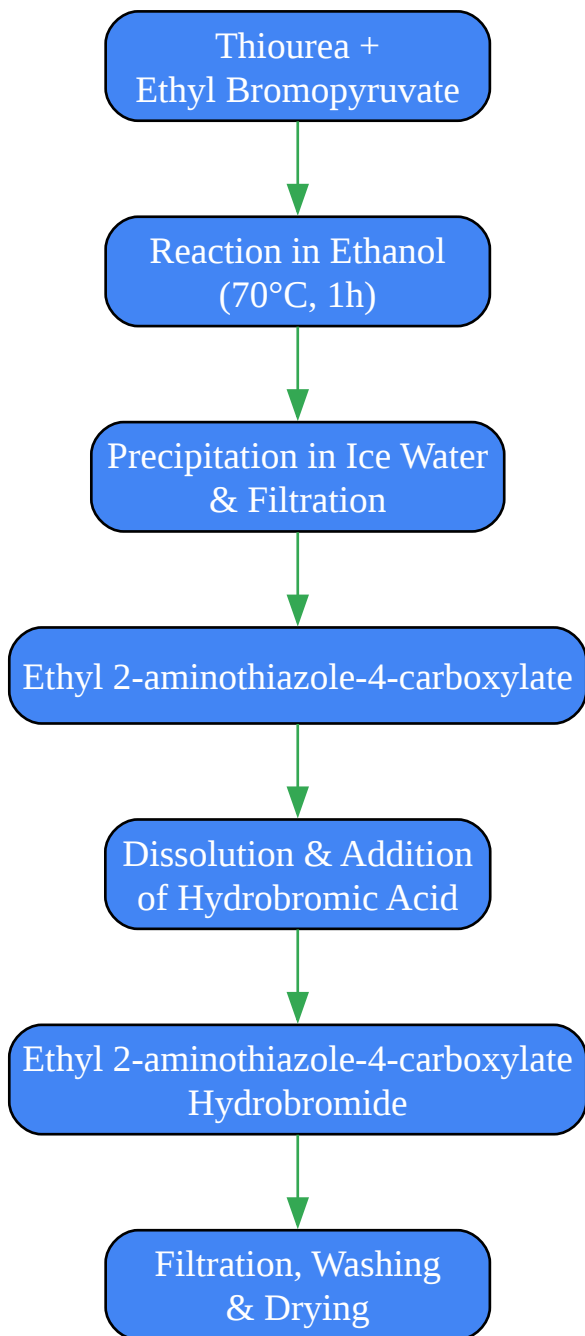
Molecular Structure

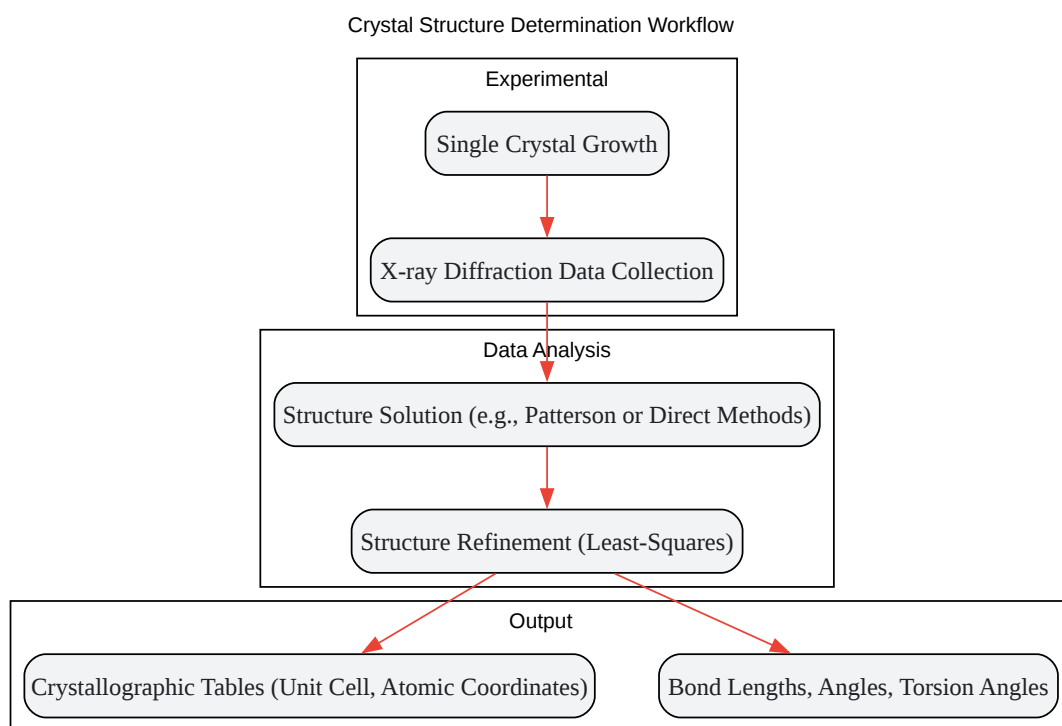
The molecular structure of the cation of **Ethyl 2-aminothiazole-4-carboxylate Hydrobromide** is depicted below. The positive charge is localized on the thiazolium ring system.

Molecular Structure of Ethyl 2-aminothiazole-4-carboxylate Cation



Synthesis Workflow





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References

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